

Standard Operating Procedure: Handling and Disposal of Pyrotinib Dimaleate

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Compound of Interest

Compound Name: Pyrotinib dimaleate (Standard)

CAS No.: 1397922-61-0

Cat. No.: B610363

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This document provides essential safety and logistical guidance for researchers, scientists, and drug development professionals handling Pyrotinib dimaleate. Adherence to these procedures is critical to minimize exposure risk and ensure a safe laboratory environment. Pyrotinib dimaleate is an orally bioavailable, dual kinase inhibitor of the epidermal growth factor receptor (EGFR) and human epidermal growth factor receptor 2 (HER2), categorized as a cytotoxic agent.^[1]

Hazard Identification and Personal Protective Equipment (PPE)

Pyrotinib dimaleate is classified with the following hazards:

- Harmful if swallowed.^{[2][3]}
- Causes skin irritation.^{[2][3]}
- Causes serious eye irritation.^{[2][3]}

- May cause respiratory irritation.[2][3]

To mitigate these risks, the following personal protective equipment is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

PPE Category	Specification	Rationale
Hand Protection	Two pairs of chemotherapy-grade nitrile gloves.	Prevents skin contact and absorption. Double-gloving offers additional protection.
Body Protection	Disposable, impermeable gown with long sleeves and closed cuffs.	Protects skin and personal clothing from contamination.
Eye/Face Protection	Safety goggles and a face shield.	Protects against splashes and aerosols.
Respiratory Protection	A NIOSH-approved respirator may be required depending on the procedure and potential for aerosol generation.	Minimizes inhalation of airborne particles.

Safe Handling Procedures

All handling of Pyrotinib dimaleate powder must be performed in a designated containment device, such as a chemical fume hood or a biological safety cabinet, to minimize inhalation risks.

Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure the designated work area is clean and uncluttered. Assemble all necessary equipment and materials.
- Donning PPE: Put on all required PPE as specified in Table 1. The outer pair of gloves should be worn over the gown cuff.
- Weighing and Reconstitution:

- Perform all weighing and reconstitution of the compound within a chemical fume hood or other ventilated enclosure.
- Use a dedicated set of utensils (spatula, weigh boat, etc.).
- Handle the powder carefully to avoid generating dust.
- During Experimentation:
 - Keep all containers with Pyrotinib dimaleate tightly sealed when not in use.
 - Avoid eating, drinking, or smoking in the laboratory area.
- After Handling:
 - Thoroughly decontaminate the work surface and any equipment used.
 - Remove PPE in the reverse order it was put on, being careful to avoid self-contamination.
 - Dispose of all contaminated disposable materials as cytotoxic waste.
 - Wash hands thoroughly with soap and water after removing gloves.[\[2\]](#)

Emergency Procedures

Table 2: Emergency Response Plan

Exposure Type	Immediate Action
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention.[2][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[2][3]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[2][4]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Cover the spill with absorbent material. Collect all contaminated materials into a designated cytotoxic waste container. Decontaminate the spill area.

Disposal Plan

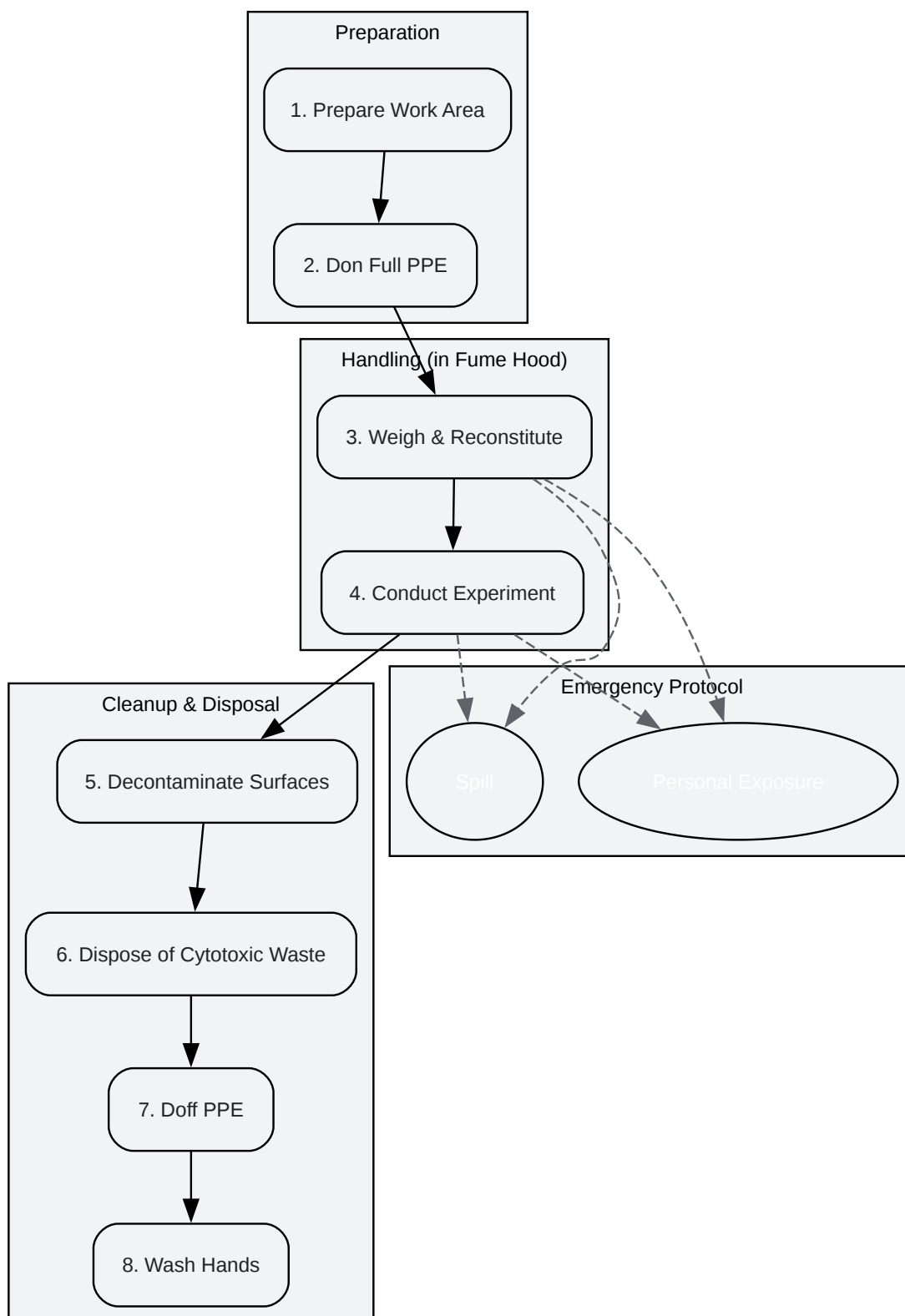
All materials that have come into contact with Pyrotinib dimaleate are considered cytotoxic waste and must be segregated from other laboratory waste streams.

Step-by-Step Disposal Protocol:

- Segregation at Source: At the point of generation, place all contaminated items (e.g., gloves, gowns, weigh boats, pipette tips, vials) into a designated, clearly labeled, leak-proof, and puncture-resistant cytotoxic waste container.

- **Container Management:** Keep the cytotoxic waste container sealed when not in use. Do not overfill the container.
- **Waste Collection:** Follow your institution's and local environmental regulations for the collection and disposal of hazardous chemical waste.
- **Decontamination of Reusable Equipment:** Any reusable equipment must be decontaminated. A common practice is to use a 10% caustic solution, followed by a thorough rinse with water. However, always refer to your institution's specific guidelines for decontaminating equipment used with cytotoxic agents.^[4]

Experimental Workflow and Safety Diagram



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Caption: Workflow for Safe Handling of Pyrotinib Dimaleate.

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